

Stability comparison of Safflower Yellow versus carthamin

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Safflower Yellow

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Stability Showdown: Safflower Yellow vs. Carthamin

A Comparative Guide for Researchers and Drug Development Professionals

The vibrant hues of safflower (*Carthamus tinctorius* L.) have been utilized for centuries, not only as natural colorants but also for their medicinal properties. The two primary pigments responsible for its distinct colors are **Safflower Yellow**, a water-soluble group of quinochalcone C-glycosides with hydroxysafflor yellow A (HSYA) being a major component, and carthamin, a red pigment. For researchers, scientists, and drug development professionals, understanding the relative stability of these compounds is critical for their application in various formulations. This guide provides an objective comparison of the stability of **Safflower Yellow** and carthamin under different environmental stressors, supported by experimental data.

At a Glance: Key Stability Differences

Overall, **Safflower Yellow** exhibits greater stability to temperature and pH variations, particularly in acidic to neutral conditions. In contrast, carthamin demonstrates superior stability

under light exposure. These differences are crucial when considering processing, storage, and end-use applications.

Quantitative Stability Comparison

The following tables summarize the available quantitative data on the stability of **Safflower Yellow** and carthamin under various conditions.

Thermal Stability

Carthamin is notably susceptible to thermal degradation.^[1] In contrast, **Safflower Yellow** generally shows higher resilience to heat, although specific components like safflor yellow B have been reported to be sensitive to higher temperatures.^{[2][3]}

Pigment	Temperature (°C)	pH	Half-life (t _{1/2})	Activation Energy (E _a) (kcal/mol)	Reference
Carthamin	25	5.0	4.0 hours	15.6	[4]
25	7.0	5.1 hours	15.7	[4]	
80	5.0	~4 minutes	-	[1]	
Hydroxysafflor Yellow A (HSYA)	70-90	5.0	-	17.0	[5]
Safflor Yellow B	70-90	5.0	-	15.4	[5]
Precarthamin	70-90	5.0	-	20.1	[5]

Note: Direct comparative half-life data for **Safflower Yellow** under the same conditions as carthamin is limited in the reviewed literature. Activation energy values for HSYA, Safflor Yellow B, and Precarthamin were determined at pH 5.0 over a temperature range of 70-90°C.

pH Stability

Safflower Yellow is more stable in acidic to neutral pH ranges, while carthamin's stability is higher in alkaline conditions.[4] Carthamin is most stable in a pH range of 3-5.5.[3]

Pigment	pH	Temperature (°C)	Half-life (t _{1/2})	Observations	Reference
Carthamin	5.0	25	4.0 hours	More stable than at neutral pH.	[4]
	7.0	25	5.1 hours	-	[4]
	12.0	25	12.5 hours	Significantly more stable in alkaline conditions.	[4]
Safflower Yellow (general)	Acidic	-	-	More stable than in basic conditions.	
Hydroxysafflor Yellow A (HSYA)	≤3.0 or >7.0	>60	-	Degradation occurs at extreme pHs and high temperatures.	[6]

Light Stability

Carthamin is generally considered to be more stable to light exposure than **Safflower Yellow**. [3] However, some studies suggest that under specific conditions, major components of **Safflower Yellow** may not degrade under light irradiation.[6] The degradation of **Safflower Yellow** is particularly accelerated by UV light.[2]

Pigment	Light Source	Duration	Degradation	Reference
Carthamin	Daylight	12 hours	~40% loss of absorbance	[5]
Safflower Yellow	UV and 400 Lux	300 minutes	Absorbance decreases, especially under UV light.	[2]
Hydroxysafflor Yellow A (HSYA) & Anhydrosafflor Yellow B	Light irradiation	Not specified	No degradation observed in one study.	[6]

Experimental Protocols

The stability of **Safflower Yellow** and carthamin is typically assessed using spectrophotometric and chromatographic methods.

Pigment Extraction

- **Safflower Yellow:** A common method involves suspending fine floret powder in distilled water, followed by stirring and centrifugation to remove solid particles. The supernatant containing the water-soluble yellow pigments is then collected.[2]
- **Carthamin:** Extraction is often achieved by first washing the safflower floret powder with water to remove yellow pigments. The remaining material is then treated with an alkaline solution (e.g., 0.5% sodium carbonate) to solubilize the carthamin. The pigment is subsequently precipitated by acidification (e.g., with citric acid) and can be further purified by adsorption onto cellulose, from which it is eluted with an organic solvent like acetone.[2]

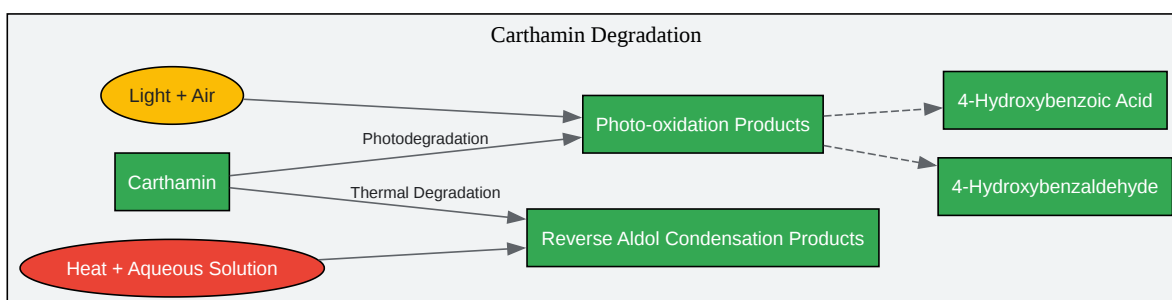
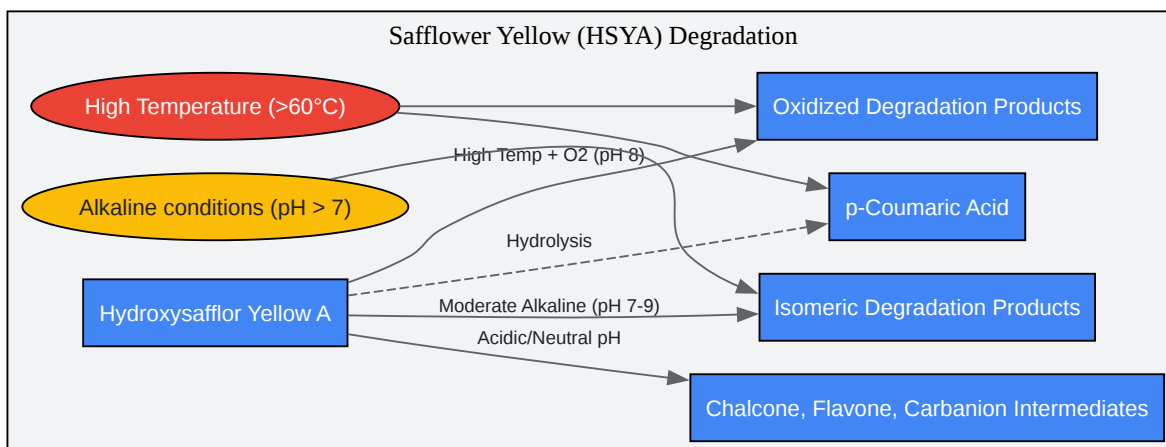
Stability Testing

- **Sample Preparation:** Aqueous solutions of the extracted pigments are prepared in buffers of varying pH or in distilled water.
- **Stress Conditions:**

- Temperature: Samples are incubated at a range of temperatures (e.g., 10, 30, 50, 70°C) for various time intervals.[2]
- pH: The stability is observed in solutions with a wide pH range (e.g., below 2 and above 7) by adding acids (e.g., formic acid) or bases (e.g., sodium carbonate).[2]
- Light: Solutions are exposed to different light sources, such as visible light (e.g., 400 Lux) and ultraviolet (UV) light, for defined periods.[2]
- Analysis:
 - UV-Vis Spectrophotometry: The change in absorbance over time is monitored at the maximum absorption wavelength for each pigment (approximately 403-450 nm for **Safflower Yellow** and 520 nm for carthamin).[2]
 - High-Performance Liquid Chromatography (HPLC): HPLC methods are employed for the separation and quantification of the parent compounds and their degradation products. A reversed-phase C18 column is commonly used with a mobile phase consisting of a mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous solution containing an acid (e.g., formic or acetic acid).[7]

Degradation Pathways

The degradation of **Safflower Yellow** and carthamin involves distinct chemical transformations.



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- To cite this document: BenchChem. [Stability comparison of Safflower Yellow versus carthamin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7908641/docs#stability-comparison-of-safflower-yellow-versus-carthamin\]](https://www.benchchem.com/product/b7908641/docs#stability-comparison-of-safflower-yellow-versus-carthamin)

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